Introduction: The Adamantane Cage as a Privileged Scaffold

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Compound of Interest

Compound Name:	*1-Adamantyl methyl ketone*
CAS No.:	*1660-04-4*
Cat. No.:	*B167545*

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1-Adamantyl methyl ketone, identified by the CAS number 1660-04-4, is a unique chemical entity characterized by a methyl ketone group attached to a tricyclic adamantane core.[1][2] This structure is more than a mere curiosity; the adamantane cage is a quintessential example of a rigid, lipophilic, and sterically bulky three-dimensional scaffold. These properties are highly sought after in medicinal chemistry and materials science. The adamantane moiety can significantly influence a molecule's pharmacokinetic profile—enhancing its absorption, distribution, metabolism, and excretion (ADME) properties—often by increasing lipophilicity and metabolic stability without introducing significant toxicity.[3][4]

Consequently, **1-adamantyl methyl ketone** is not an end-product but a critical starting material and intermediate for the synthesis of more complex molecules.[5][6] Its most notable application lies in the pharmaceutical industry, where it serves as a key precursor for the synthesis of antiviral drugs, particularly amantadine derivatives like Rimantadine.[6][7][8] This guide, intended for researchers and drug development professionals, provides a comprehensive overview of its properties, a validated synthesis protocol with mechanistic insights, its applications, and essential safety protocols.

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Physicochemical and Structural Properties

The distinct properties of **1-adamantyl methyl ketone** are a direct consequence of its adamantane framework. It typically presents as a white crystalline powder with a ketone-like odor.[5][9] Its high melting point relative to its molecular weight is indicative of the stable, caged hydrocarbon structure. A summary of its key properties is provided below.

Property	Value	Source(s)
CAS Number	1660-04-4	[1][2]
Molecular Formula	$C_{12}H_{18}O$	[1][2]
Molecular Weight	178.27 g/mol	[1][2]
Appearance	White crystalline powder	[5][9]
Melting Point	53-55 °C	[5][10]
Boiling Point	~250.5 °C (rough estimate)	[7]
Solubility	Insoluble in water; Soluble in methanol	[5][7]
IUPAC Name	1-(1-Adamantyl)ethanone	[2][11]
Synonyms	1-Acetyladamantane, Methyl 1-adamantyl ketone	[2][10][11]
Stability	Stable under normal temperatures and pressures	[9]

Synthesis Protocol: From Acyl Chloride to Ketone

The synthesis of **1-adamantyl methyl ketone** is most reliably achieved through the reaction of an activated carboxylic acid derivative with an appropriate organometallic reagent. The following protocol details a common laboratory-scale synthesis using adamantane-1-carbonyl chloride and a Grignard reagent. This method is favored for its efficiency and control over side reactions when performed under precise conditions.

Experimental Protocol: Synthesis via Grignard Reaction

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This protocol is adapted from established methods for preparing adamantyl ketones.[12][13] The core principle is the nucleophilic addition of a methyl group from a Grignard reagent to the electrophilic carbonyl carbon of adamantane-1-carbonyl chloride.

Step 1: Preparation of Adamantane-1-carbonyl chloride

- To a suspension of adamantane-1-carboxylic acid (1.0 eq) in dry toluene, add thionyl chloride ($SOCl_2$, 1.3 eq) dropwise at 70 °C under an inert atmosphere (Argon or Nitrogen).
  - Causality:Thionyl chloride is an excellent reagent for converting carboxylic acids to acyl chlorides. The reaction releases SO_2 and HCl as gaseous byproducts, driving the reaction to completion. Toluene is a suitable high-boiling, non-protic solvent. An inert atmosphere is crucial to prevent hydrolysis of the moisture-sensitive acyl chloride and any reaction with atmospheric water.
- Stir the reaction mixture at 70 °C for 8 hours.
- Remove the excess $SOCl_2$ and toluene under reduced pressure (azeotropic removal) to yield the crude adamantane-1-carbonyl chloride, which can be used directly or purified by crystallization.[12]

Step 2: Grignard Reaction

- In a separate flame-dried flask under an inert atmosphere, prepare a solution of adamantane-1-carbonyl chloride (1.0 eq) in anhydrous tetrahydrofuran (THF).
  - Causality:Anhydrous conditions are critical. Grignard reagents are potent bases and will be quenched by any protic source, including water. THF is an ideal solvent as its etheric oxygen can solvate the magnesium ion of the Grignard reagent, enhancing its reactivity.
- Cool the solution to 0 °C in an ice bath.
- Slowly add methylmagnesium iodide (CH_3MgI, ~1.0 eq) solution dropwise to the stirred acyl chloride solution. Maintain the temperature below 5 °C.
  - Causality:A 1:1 molar ratio is theoretically required. Slow, dropwise addition at low temperature is essential to prevent side reactions. The primary side reaction is the addition

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of a second equivalent of the Grignard reagent to the newly formed ketone, which would produce a tertiary alcohol. Low temperatures disfavor this over-reaction.

- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours to ensure the reaction goes to completion.

Step 3: Work-up and Purification

- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH_4Cl).
  - Causality:Saturated NH_4Cl is a weak acid, sufficient to hydrolyze the magnesium alkoxide intermediate and quench any unreacted Grignard reagent without causing acid-catalyzed side reactions.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **1-adamantyl methyl ketone** by column chromatography on silica gel or by vacuum distillation to yield a white solid.[14]

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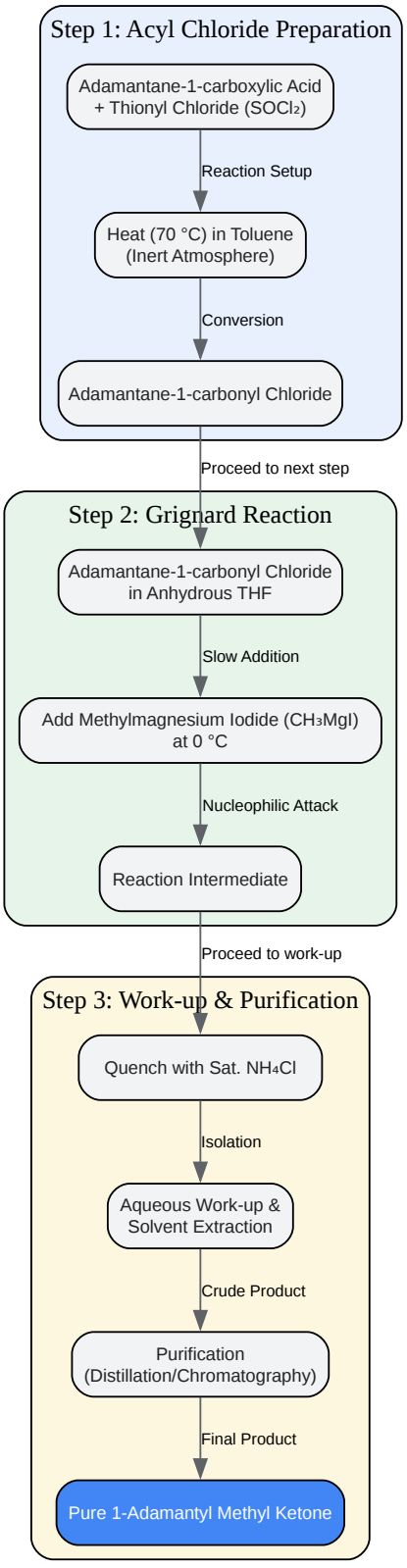

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*Fig 1. Experimental workflow for the synthesis of **1-adamantyl methyl ketone**.*

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Applications in Drug Development and Beyond

The true utility of **1-adamantyl methyl ketone** is realized in its role as a versatile synthetic intermediate.[5][6][8]

1. Antiviral Drug Synthesis: The most prominent application is as a precursor for Rimantadine, an antiviral drug effective against Influenza A. The synthesis involves a reductive amination of the ketone, converting the carbonyl group into an amine. The adamantane cage is crucial for the drug's mechanism of action, which involves blocking the M2 ion channel of the virus, thereby inhibiting viral replication.[4]

2. A Scaffold for Medicinal Chemistry: The adamantane group is considered a "lipophilic bullet" that can carry a pharmacophore to its biological target.[4] Incorporating it into drug candidates can:

- Enhance Lipophilicity: Improving passage through biological membranes.
- Increase Metabolic Stability: The rigid, saturated hydrocarbon cage is resistant to metabolic degradation by enzymes like cytochrome P450.
- Improve Binding Affinity: The defined three-dimensional shape can lead to favorable hydrophobic interactions within a receptor's binding pocket.[3]

Derivatives of **1-adamantyl methyl ketone** are being investigated for a wide range of therapeutic areas, including anticancer, antimicrobial, and central nervous system (CNS) disorders.[3][4]

3. Agrochemicals and Materials Science: The unique structural properties imparted by the adamantane core are also valuable in the development of specialized agrochemicals and high-performance polymers, where thermal stability and rigidity are desired.[6]

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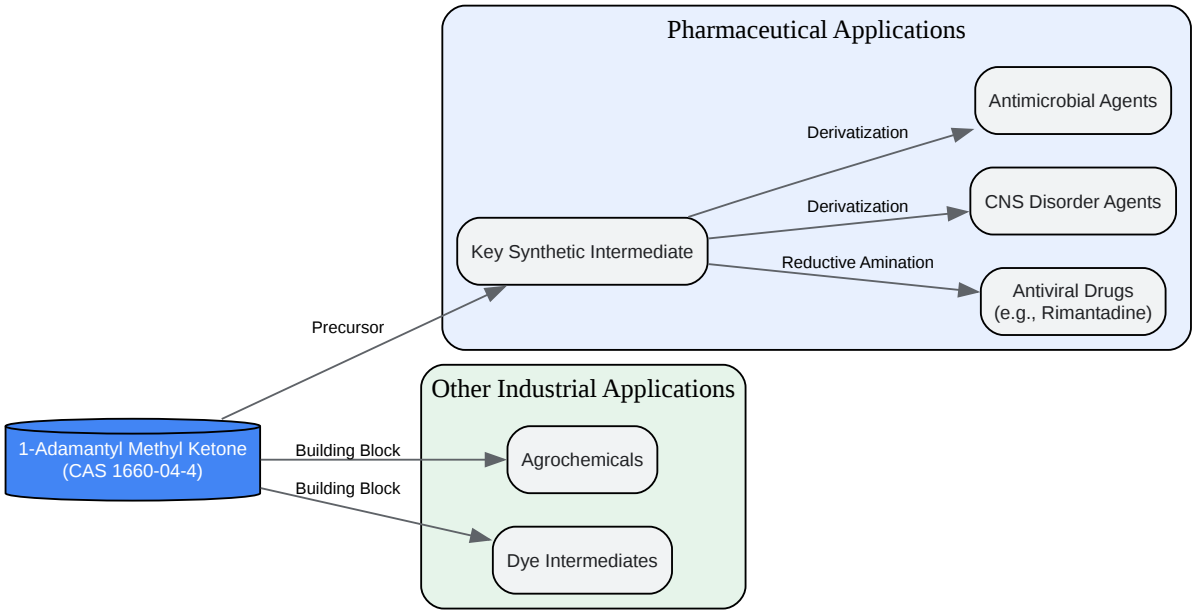

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*Fig 2. Role of **1-adamantyl methyl ketone** as a central chemical precursor.*

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **1-adamantyl methyl ketone** is imperative for laboratory safety. While the toxicological properties have not been fully investigated, it is classified as an irritant.[7][9]

- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat to prevent eye and skin contact.[9]
- Handling: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Minimize dust generation. Wash hands thoroughly after handling.[9][15]

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- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances and ignition sources.[15][16]
- First Aid:
  - Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[16]
  - Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[16]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[16]
  - Ingestion: Do NOT induce vomiting. Seek immediate medical advice.[9]

Conclusion

1-Adamantyl methyl ketone (CAS 1660-04-4) is far more than a simple ketone. Its value is intrinsically linked to the adamantane scaffold it carries—a moiety that confers remarkable properties of lipophilicity, rigidity, and metabolic stability. For researchers in drug discovery and organic synthesis, it represents a powerful and versatile building block, enabling the construction of complex molecules with tailored pharmacological profiles. A thorough understanding of its properties, synthesis, and handling is essential for leveraging its full potential in the development of next-generation therapeutics and advanced materials.

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